N,3,5-Trimethoxy-N-methylbenzamide structure elucidation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,3,5-Trimethoxy-N-methylbenzamide*
CAS No.:	*155586-39-3*
Cat. No.:	*B141003*

Get Quote

Technical Whitepaper: Structural Elucidation and Characterization of **N,3,5-Trimethoxy-N-methylbenzamide**

CAS Registry Number: 155586-39-3 Molecular Formula:

Exact Mass: 225.1001 Da Date: February 8, 2026 Author: Senior Application Scientist[1][2]

Part 1: Executive Summary & Strategic Context

N,3,5-Trimethoxy-N-methylbenzamide (also known as the Weinreb amide of 3,5-dimethoxybenzoic acid) is a pivotal synthetic intermediate in drug discovery.[1][2] Its structural core—the 3,5-dimethoxybenzene moiety—is a pharmacophore frequently found in resorcinol-based natural products, including cannabinoid precursors (e.g., olivetol derivatives) and stilbenoids like resveratrol.[1]

The "Weinreb amide" functionality (

) is chemically unique because it prevents over-addition of organometallic reagents, allowing for the precise synthesis of ketones.[3] Consequently, the structural elucidation of this molecule

© 2026 BenchChem. All rights reserved.

is not merely an academic exercise; it is a critical quality gate in the manufacturing of Active Pharmaceutical Ingredients (APIs).

This guide provides a definitive protocol for the structural proof of **N,3,5-Trimethoxy-N-methylbenzamide**, distinguishing it from common impurities like the hydrolyzed acid or the over-reacted ketone.[1]

Part 2: Synthesis Context (The Origin of Signals)

To interpret the spectra accurately, one must understand the sample's origin. The compound is typically synthesized via the coupling of 3,5-dimethoxybenzoic acid with N,O-dimethylhydroxylamine hydrochloride.[1]

Common Impurities to Watch:

- 3,5-Dimethoxybenzoic acid: Result of incomplete coupling or hydrolysis (Check for broad -COOH singlet >10 ppm).
- 1,3-Dimethoxybenzene: Result of decarboxylation (Check for loss of Carbonyl signal in

  -NMR).
- Residual Coupling Reagents: EDC urea byproducts or unreacted SOCl2 derivatives.[2][4]

Part 3: Structural Elucidation Protocols

Mass Spectrometry (MS): The "Weinreb Cleavage"

The mass spectrum of a Weinreb amide follows a predictable fragmentation pathway known as

-cleavage.[2][4]

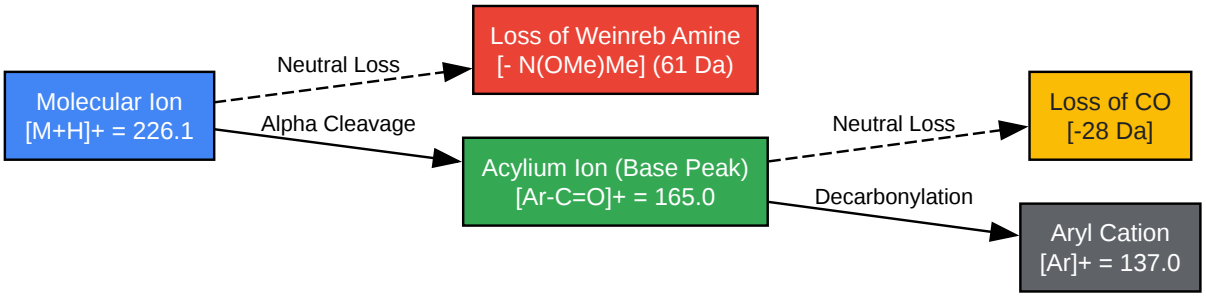
- Molecular Ion (

  ): Expect a peak at m/z 226.1.[2][4]
- Base Peak (

  ): The most diagnostic feature is the loss of the N-methoxy-N-methyl amine group (61 Da), generating the stable 3,5-dimethoxybenzoyl cation at m/z 165.0.

© 2026 BenchChem. All rights reserved.

DOT Diagram: MS Fragmentation Logic



Click to download full resolution via product page

Caption: Fragmentation pathway showing the diagnostic loss of the Weinreb amine moiety.[1]

Nuclear Magnetic Resonance (-NMR)

The proton NMR spectrum provides the definitive proof of structure.[2][4] The molecule possesses a plane of symmetry through the C1-C4 axis of the benzene ring, rendering the protons at positions 2 and 6 equivalent.

Key Diagnostic Signals (in

):

© 2026 BenchChem. All rights reserved.

Position	(ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (2, 6)	6.80 – 6.90	Doublet ( )	2H	The two protons ortho to the carbonyl.[1][2] They couple to H-4 (meta-coupling).[1][2][4]
Ar-H (4)	6.50 – 6.60	Triplet ( )	1H	The proton between the two methoxy groups. Shielded by electron donation from two oxygens.[2][4]
Ar-OMe (3, 5)	3.80 – 3.85	Singlet	6H	The two methoxy groups on the ring.[1] Intense singlet.
N-OMe	3.50 – 3.60	Singlet	3H	Diagnostic Weinreb signal.[1][2][4] Distinct from ester methyls.[2][4][5][6][7][8][9]
N-Me	3.30 – 3.35	Singlet	3H	Diagnostic Weinreb signal.[1][2][4]

Technical Insight (Rotamers): Unlike ortho-substituted Weinreb amides, which often show broad peaks due to restricted rotation around the amide bond (rotamers), the meta-substituted 3,5-dimethoxy analog typically displays sharp singlets for the N-OMe and N-Me groups at room temperature.[1] This sharpness confirms the lack of steric hindrance near the amide bond.[4]

© 2026 BenchChem. All rights reserved.

Carbon NMR (-NMR)

The carbon spectrum confirms the oxidation state of the carbonyl and the symmetry of the ring.

- Carbonyl (

  ): ~169 ppm.[2][4] (Distinct from ketones at ~190 ppm or esters at ~166 ppm).[2][4]
- Aromatic C-O (3, 5): ~160 ppm.[2][4] (Deshielded by oxygen).[2][4]
- Aromatic C-H (2, 6): ~106 ppm.[2][4]
- Aromatic C-H (4): ~103 ppm.[2][4]
- N-OMe: ~61 ppm.[1][2][4]
- Ar-OMe: ~55 ppm.[1][2][4]
- N-Me: ~32-34 ppm.[1][2][4]

Part 4: Experimental Protocol (Self-Validating)

This protocol ensures that the data collected is artifact-free and reproducible.[2][4]

Step 1: Sample Preparation

- Dissolve 10 mg of the sample in 0.6 mL of

  (Chloroform-d).
  - Why:

    prevents H-D exchange on the amide (though Weinreb amides lack N-H, traces of precursor amine might be present).
- Filter through a cotton plug in a glass pipette to remove inorganic salts (e.g., TEA-HCl from synthesis).

Step 2: Acquisition Parameters

© 2026 BenchChem. All rights reserved.

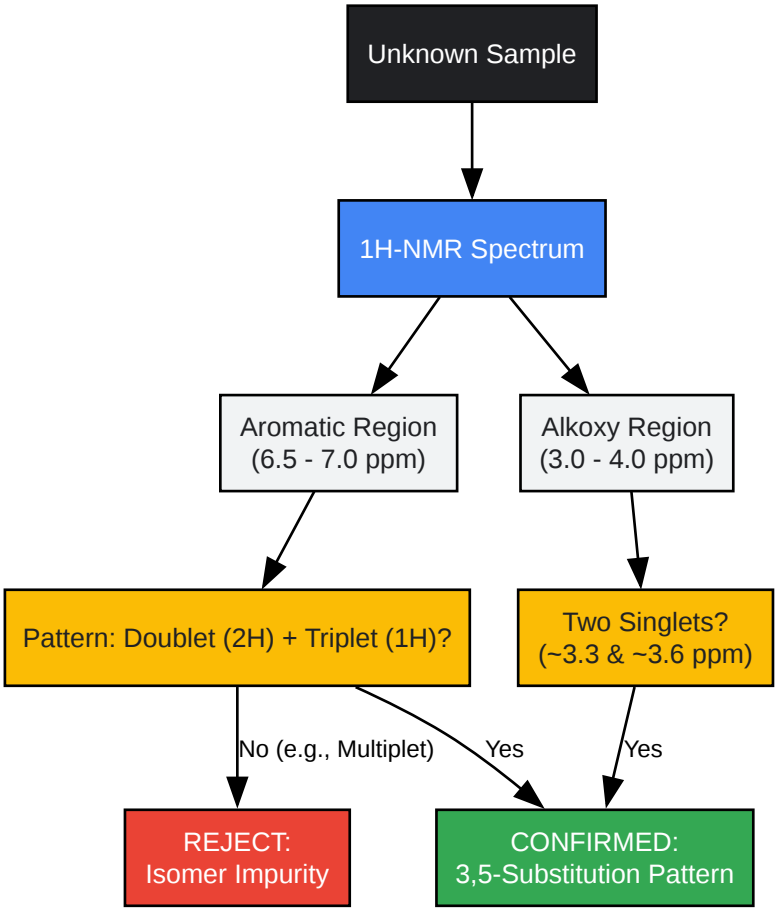
- Pulse Sequence: Standard 1D Proton (zg30).[2][4]
- Scans (NS): 16 (Sufficient for >95% purity).
- Relaxation Delay (D1): Set to > 5 seconds.
  - Reasoning: The methoxy protons have long T1 relaxation times.[2][4] A short D1 will suppress their integration values, leading to incorrect proton counting (e.g., integration of 2.5H instead of 3H).

Step 3: Validation Logic (The "Go/No-Go" Check)

- Check 1: Is the ratio of the [N-OMe : N-Me] integrals exactly 1:1?
  - If No: You likely have free N,O-dimethylhydroxylamine impurity.[1][2][4]
- Check 2: Is the ratio of [Ar-OMe : N-OMe] exactly 2:1?
  - If No: You may have the methyl ester impurity (formed if MeOH was used in workup).[2][4]

DOT Diagram: NMR Logic Flow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision tree for validating the 3,5-substitution pattern via NMR.

References

- Nahm, S., & Weinreb, S. M. (1981).[2][4][6] N-methoxy-N-methylamides as effective acylating agents.[1][2][4] Tetrahedron Letters, 22(39), 3815-3818.[1][2][4]
- ChemicalBook. (2024).[2][4] 3,5-Dimethoxybenzamide Spectral Data. Retrieved from ChemicalBook Database.[2][4]
- National Center for Biotechnology Information. (2025).[2][4] PubChem Compound Summary for CID 569575, N-Methoxy-N-methylbenzamide. Retrieved from PubChem.[2][4]
- Balu, S., et al. (2019).[2][4] Interesting 1H NMR features of ortho substituted N-methoxy-N-methyl benzamides. Indian Journal of Chemistry.

© 2026 BenchChem. All rights reserved.

- Sigma-Aldrich. (2024).[2][4] N-Methoxy-N-methylbenzamide Product Specification. [2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3,N-DIMETHOXY-N-METHYLBENZAMIDE | 152121-82-9 [chemicalbook.com]
- 2. 3-methoxy-N-methylbenzamide | C9H11NO2 | CID 820515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. N-Methoxy-N-methylbenzamide | C9H11NO2 | CID 569575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 7. arkat-usa.org [arkat-usa.org]
- 8. US20210061781A1 - Process for the production of cannabidiol and delta-9-tetrahydrocannabinol - Google Patents [patents.google.com]
- 9. youtube.com [youtube.com]
- To cite this document: BenchChem. [N,3,5-Trimethoxy-N-methylbenzamide structure elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141003/docs#n-3-5-trimethoxy-n-methylbenzamide-structure-elucidation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.